

Technical Support Center: Reducing Non-Target Species Attraction to Grandlure-Baited Traps

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Compound of Interest

Compound Name: *Grandlure III*

Cat. No.: *B1616459*

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers in minimizing the capture of non-target species in Grandlure-baited traps during experimental studies.

Frequently Asked Questions (FAQs)

Q1: What is Grandlure and what is its target species?

A1: Grandlure is a synthetic pheromone blend designed to attract the boll weevil (*Anthonomus grandis*), a significant pest in cotton cultivation.^[1] It mimics the natural aggregation pheromone released by male boll weevils to attract both male and female weevils to a location.^[1] The pheromone blend consists of four components: two terpene alcohols and two terpene aldehydes.

Q2: What are the common non-target species attracted to Grandlure-baited traps?

A2: While the Grandlure pheromone itself is highly specific to the boll weevil, the physical characteristics of the trap can attract various non-target arthropods. The most significant non-target group reported are spiders, with one study identifying 13 different families.^{[2][3]} Other insects that have been collected in these traps include earwigs (Dermaptera), ants (Formicidae), cockroaches (Blattellidae), and longhorned beetles (Cerambycidae).^{[2][3]} The trap's color also plays a role in attracting insects.^[1]

Q3: Can the color of the trap influence non-target captures?

A3: Yes, trap color is a significant factor in attracting both target and non-target insects. Standard boll weevil traps are often a yellow-green color to mimic the cotton plant.[4][5] However, different colors can have varying levels of attraction for different insect species. For example, studies on other types of insect traps have shown that red or green colored traps may catch fewer non-target bees compared to white, yellow, or blue traps.[6] Research on the red palm weevil found that dark-colored traps, particularly red and black, were more effective at capturing the target species. The specific effects of different colors on non-target captures in Grandlure-baited traps require further investigation.

Q4: Are there any trap modifications that can reduce non-target captures?

A4: Modifications to trap design are a key area of research for reducing bycatch. While a study attempting to reduce spider captures in boll weevil traps with a modified design was not successful, the principle of altering trap entrances or shapes to be more selective for the target species is a valid approach.[2][3] For other types of traps, modifications such as adding escape slots for smaller, non-target organisms have proven effective. The shape of the screen cone within the boll weevil trap has been identified as a critical factor for capturing the target species, suggesting that modifications to this component could potentially impact non-target captures as well.[7]

Q5: Can repellents be used to deter non-target species?

A5: The use of repellents is a potential strategy, though specific research on their application in Grandlure-baited traps is limited. Natural repellents such as castor oil, cinnamon, cloves, garlic, and various essential oils have shown efficacy in repelling a range of insects.[8] For example, garlic oil has been found to be a strong mosquito repellent for a short duration.[8] The challenge lies in finding a repellent that is effective against the specific non-target species without deterring the target boll weevil. Further research is needed to identify and test suitable repellents for this application.

Q6: What is the purpose of a "kill strip" in the trap and does it affect non-target species?

A6: A kill strip, often containing an insecticide like dichlorvos (DDVP), is used in boll weevil traps to kill captured insects.[4] This is intended to prevent the escape of the target boll weevils

and to make servicing the traps easier. Any non-target insect that enters the trap is also likely to be killed by the insecticide vapor.[9] While this can be a concern for beneficial insects, the contained nature of the insecticide within the trap is thought to reduce broader environmental risks.[9] However, the use of kill strips may not be necessary in all situations, as studies have shown they have a minimal impact on preventing weevil escape.

Troubleshooting Guides

Problem: High capture rate of spiders.

Possible Cause: Spiders are attracted to the structure of the trap for shelter and to prey on captured insects.

Solutions:

- **Regular Trap Maintenance:** Clean traps frequently to remove captured insects and spider webs. This will make the trap a less attractive hunting ground for spiders.
- **Consider Trap Placement:** While research on this is ongoing, placing traps in areas with less surrounding vegetation might reduce the local spider population available to colonize the traps.
- **Experimental Trap Modifications:** Although a previous study with a modified trap was unsuccessful, researchers can experiment with physical barriers around the trap entrance that are large enough for the boll weevil to pass through but may deter some spiders.

Problem: High capture rate of beneficial insects (e.g., bees, lady beetles).

Possible Cause: The color of the trap is highly attractive to these insects.

Solutions:

- **Experiment with Trap Color:** While standard traps are yellow-green, test traps of different colors such as red or green, which have been shown in other studies to be less attractive to bees.[6] Compare the capture rates of both target and non-target species across different colored traps to find an optimal balance.

- **Use of Repellents (Experimental):** As a research avenue, consider the application of natural repellents around the trap entrance that are known to deter beneficial insects. Care must be taken to ensure the repellent does not also deter boll weevils.

Quantitative Data Summary

Non-Target Group	Family/Species	Reported Capture	Source
Spiders (Arachnida)	Anyphaenidae, Araneidae, Lycosidae, Tetragnathidae, and 9 other families	98% of non-weevil arthropods in one study	[2][3]
Earwigs (Dermaptera)	-	Present in traps	[2][3]
Ants (Formicidae)	-	Present in traps	[2][3]
Cockroaches (Blattellidae)	-	Present in traps	[2][3]
Longhorned Beetles (Cerambycidae)	-	Present in traps	[2][3]

Experimental Protocols

Protocol 1: Evaluating the Effect of Trap Color on Non-Target Captures

Objective: To determine if altering the color of Grandlure-baited traps can reduce the capture of non-target insects while maintaining an effective capture rate for boll weevils.

Methodology:

- **Trap Preparation:** Obtain a set of standard boll weevil traps. Divide them into groups and paint each group with a different color (e.g., standard yellow-green, red, green, blue, white). Ensure a control group of unpainted traps.
- **Experimental Setup:** In a cotton field or relevant experimental area, set up the traps in a randomized block design. Each block should contain one trap of each color. Space traps sufficiently far apart to avoid interference (e.g., 50 meters).

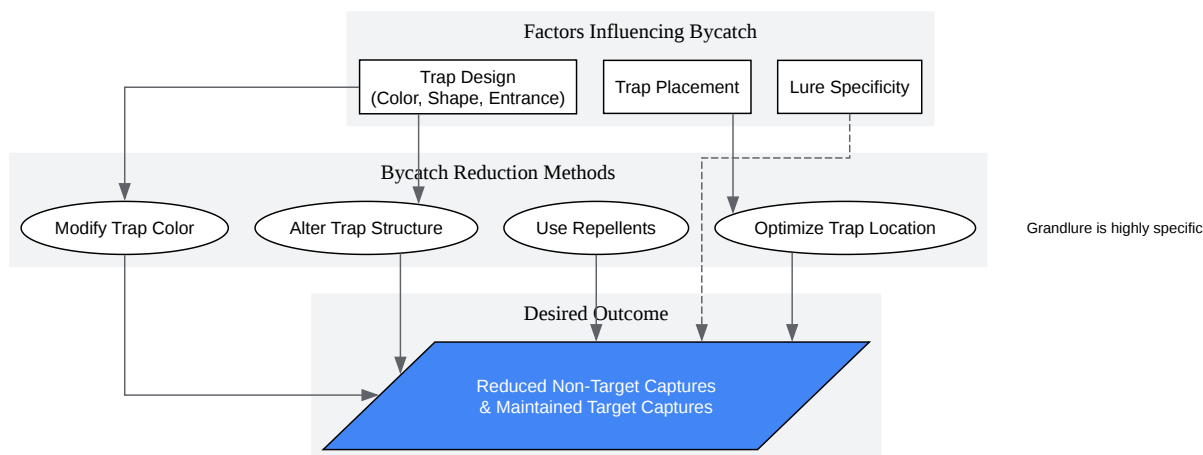
- Baiting: Bait all traps with a standard Grandlure dispenser.
- Data Collection: Check the traps at regular intervals (e.g., weekly) for a predetermined period. For each trap, identify and count the number of boll weevils and all non-target insects to the lowest feasible taxonomic level.
- Data Analysis: Analyze the data to compare the mean number of boll weevils and key non-target species (or groups) captured per trap for each color. Statistical analysis (e.g., ANOVA) should be used to determine if there are significant differences in capture rates between the different colored traps.

Visualizations



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Caption: Workflow for evaluating the effect of trap color on capture rates.



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Caption: Key factors and methods for reducing non-target captures.

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References

- 1. mafes.msstate.edu [mafes.msstate.edu]
- 2. innspub.net [innspub.net]
- 3. cotton.org [cotton.org]
- 4. TBWEF - Trapping [txbollweevil.org]
- 5. Boll Weevil Trap | Your Audio Tour [youraudiotour.com]

- 6. researchgate.net [researchgate.net]
- 7. Boll weevil trap development and design evaluation [agris.fao.org]
- 8. Natural insect repellents: 10 to try and more [medicalnewstoday.com]
- 9. fs.usda.gov [fs.usda.gov]
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